4-Chloro-3-nitro-1H-pyrazole molecular weight

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Compound of Interest

Compound Name:	*4-Chloro-3-nitro-1H-pyrazole*
CAS No.:	*400752-98-9*
Cat. No.:	*B448081*

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An In-depth Technical Guide: **4-Chloro-3-nitro-1H-pyrazole**

Audience: Researchers, scientists, and drug development professionals.

Abstract

4-Chloro-3-nitro-1H-pyrazole is a halogenated and nitrated heterocyclic compound of significant interest in medicinal chemistry and materials science. Its unique electronic properties, conferred by the electron-withdrawing chloro and nitro substituents on the pyrazole core, make it a valuable and versatile building block for the synthesis of more complex molecular architectures. This guide provides a comprehensive overview of its core chemical and physical properties, detailed synthetic protocols, mechanistic insights into its reactivity, and its applications, particularly in the realm of drug discovery. With a molecular weight of 147.52 g/mol , this compound serves as a key intermediate for creating targeted therapeutic agents and functional organic materials.

Molecular Identity and Physicochemical Properties

The foundational step in utilizing any chemical compound is a thorough understanding of its fundamental identity and properties. These data are critical for reaction planning, analytical

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characterization, and safety assessments.

Chemical Structure and Identifiers

- IUPAC Name: **4-chloro-3-nitro-1H-pyrazole**
- Molecular Formula: $C_3H_2ClN_3O_2$[1][2][3]
- CAS Number: 400752-98-9[1][3]
- Canonical SMILES: C1=C(C(=NN1)[O-])Cl
- InChI Key: KXSYKRYVQOBQJM-UHFFFAOYSA-N[4]

Physicochemical Data

The quantitative properties of **4-Chloro-3-nitro-1H-pyrazole** are summarized below. This data is essential for experimental design, including solvent selection, reaction temperature, and purification strategies.

Property	Value	Source
Molecular Weight	147.52 g/mol	[1][2]
Monoisotopic Mass	146.98355 Da	[4]
Physical State	Solid (predicted)	
Storage Temperature	Room temperature	[2]
Purity (Typical)	≥97%	[2]

Spectroscopic Profile

While specific spectral data for this exact isomer is not broadly published, a comparative analysis with related 4-halogenated pyrazoles provides a strong predictive framework for its characterization.[5]

- ^{1}H NMR: The proton on the pyrazole ring (C5-H) is expected to appear as a singlet in the aromatic region. The N-H proton will likely be a broad singlet, with its chemical shift highly

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dependent on the solvent and concentration. The electron-withdrawing nature of the chloro and nitro groups will shift the C5-H proton downfield compared to unsubstituted pyrazole.

- ^{13}C NMR: Three distinct carbon signals are expected. The carbon atoms attached to the nitro group (C3) and the chlorine atom (C4) will be significantly influenced by these substituents.

- IR Spectroscopy: Characteristic peaks would include N-H stretching (typically broad, ~3100-3300 cm^{-1}), C=N and C=C stretching in the aromatic region (~1400-1600 cm^{-1}), and strong, asymmetric and symmetric stretching bands for the nitro group (NO_2) typically found around 1500-1560 cm^{-1} and 1300-1370 cm^{-1}, respectively.

Synthesis and Purification

The regioselective synthesis of substituted pyrazoles is a critical challenge in organic chemistry. The protocol described here is based on an efficient electrochemical method, which offers high yields and good control over the reaction.

Rationale for Synthetic Strategy

Direct functionalization of the pyrazole ring can be complex due to the presence of two nitrogen atoms and multiple reactive carbon positions. An electrochemical approach provides a robust method for direct chlorination. The synthesis of **4-chloro-3-nitro-1H-pyrazole** can be effectively achieved via the direct chlorination of its precursor, 3-nitropyrazole. This method avoids harsh reagents and provides a high yield of the desired 4-chloro product.[6]

Recommended Protocol: Electrosynthesis

This protocol details the galvanostatic diaphragm electrolysis method for the chlorination of 3-nitropyrazole. The efficiency of this process for producing the target compound has been reported to be approximately 79%.[6]

Step 1: Cell Preparation

- Set up a diaphragm electrolysis cell equipped with a platinum (Pt) anode and a suitable cathode. The diaphragm is crucial for separating the anodic and cathodic compartments, preventing unwanted side reactions.

Step 2: Electrolyte and Substrate Preparation

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- Prepare an aqueous solution of sodium chloride (NaCl) to serve as the source of chlorine.
- Dissolve the starting material, 3-nitropyrazole ($C_3H_3N_3O_2$), in the anolyte (the solution in the anode compartment).

Step 3: Electrolysis

- Conduct the electrolysis under galvanostatic conditions (constant current). The Pt anode facilitates the oxidation of chloride ions (Cl^-) to generate the active chlorinating species.
- The 3-nitropyrazole in the anolyte is then chlorinated at the C4 position, which is activated for electrophilic substitution.

Step 4: Work-up and Isolation

- Upon completion of the reaction (monitored by techniques like TLC or GC-MS), neutralize the reaction mixture.
- Extract the product using a suitable organic solvent, such as chloroform ($CHCl_3$).
- Combine the organic fractions, dry them over an anhydrous salt (e.g., $CaCl_2$), and remove the solvent under reduced pressure.

Step 5: Purification

- The crude product can be further purified using standard techniques such as column chromatography or recrystallization to yield pure **4-chloro-3-nitro-1H-pyrazole**.

Synthesis Workflow Diagram

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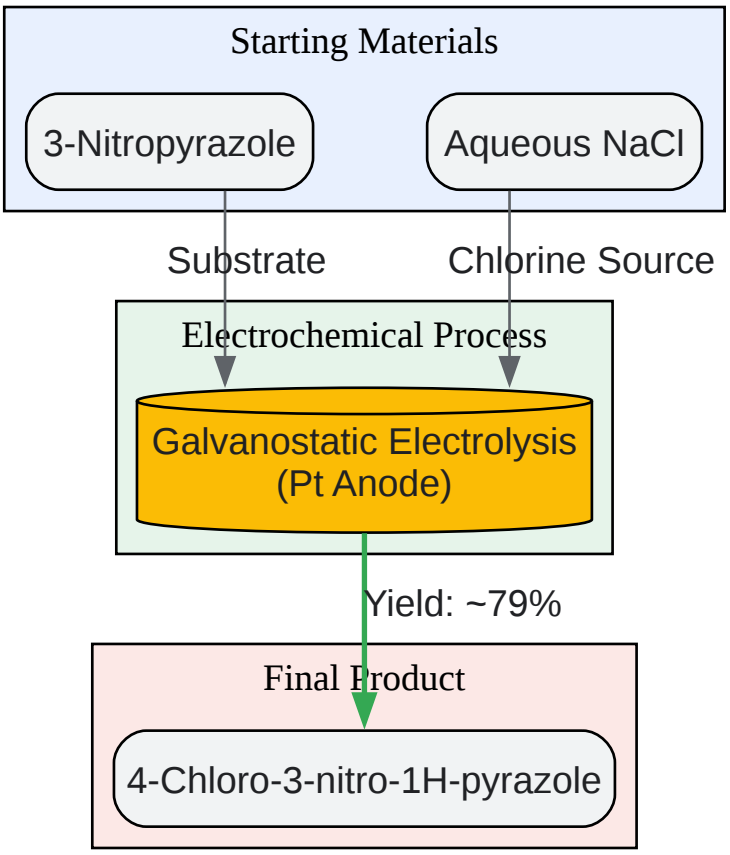

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Caption: Electrochemical synthesis of **4-Chloro-3-nitro-1H-pyrazole**.

Chemical Reactivity and Mechanistic Insights

The pyrazole ring is an aromatic heterocycle. The introduction of powerful electron-withdrawing groups dramatically alters its reactivity profile, which is a key consideration for its use as a synthetic intermediate.

Influence of Substituents

The chloro and nitro groups are both strongly electron-withdrawing. Their presence at the C4 and C3 positions, respectively, has several important consequences:

- Deactivation of the Ring: The pyrazole ring is significantly deactivated towards electrophilic aromatic substitution.

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- Increased N-H Acidity: The electron-withdrawing effect increases the acidity of the N-H proton, making deprotonation easier. This facilitates N-alkylation or N-arylation reactions, which are common next steps in synthesis.[7]

- Nucleophilic Aromatic Substitution (SNAAr): The chloro substituent may become susceptible to displacement by strong nucleophiles, a reaction pathway enabled by the activating effect of the adjacent nitro group.

Diagram of Electronic Effects

Caption: Electron-withdrawing effects on the pyrazole ring.

Applications in Research and Drug Development

Pyrazole and its derivatives are considered "privileged scaffolds" in medicinal chemistry, appearing in numerous FDA-approved drugs.[8][9] Their wide range of biological activities includes anti-inflammatory, anticancer, and antimicrobial effects.[10][11]

Role as a Versatile Synthetic Intermediate

4-Chloro-3-nitro-1H-pyrazole is not typically an end-product but rather a highly functionalized intermediate. Its three distinct functional handles (N-H, chloro group, nitro group) allow for sequential, regioselective modifications:

- N-Substitution: The N-H site can be readily alkylated or arylated to introduce diverse side chains, which is a common strategy to modulate solubility, cell permeability, and target binding.

- C-Cl Modification: The chloro group can be replaced via nucleophilic substitution or used as a handle for cross-coupling reactions (e.g., Suzuki, Buchwald-Hartwig) to build molecular complexity.

- C-NO_2 Reduction: The nitro group can be reduced to an amine (NH_2), which can then be used for amide bond formation, sulfonylation, or diazotization, opening up a vast array of subsequent chemical transformations.

This trifunctional nature makes it an ideal starting point for constructing libraries of complex molecules for high-throughput screening in drug discovery programs. Some suppliers

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categorize related compounds as "Protein Degrader Building Blocks," suggesting their utility in the synthesis of novel therapeutics like PROTACs (Proteolysis Targeting Chimeras).[2]

Safety, Handling, and Storage

Given its structure, **4-Chloro-3-nitro-1H-pyrazole** should be handled with care, assuming it possesses hazards similar to related nitroaromatic and chlorinated heterocyclic compounds.

Hazard Identification

The following GHS classifications are based on data for structurally similar compounds and should be considered applicable until specific data is generated.

Hazard Class	GHS Classification	Notes
Acute Toxicity (Oral)	H302: Harmful if swallowed	[12][13]
Acute Toxicity (Dermal)	H312: Harmful in contact with skin	[12][13]
Acute Toxicity (Inhalation)	H332: Harmful if inhaled	[12][13]
Skin Corrosion/Irritation	H315: Causes skin irritation	[12][13]
Eye Damage/Irritation	H319: Causes serious eye irritation	[12][13]
STOT - Single Exposure	H335: May cause respiratory irritation	[12][13]

Recommended Handling Procedures

- Engineering Controls: Use only in a well-ventilated area, preferably within a chemical fume hood.[14][15]
- Personal Protective Equipment (PPE):
  - Eye/Face Protection: Wear chemical safety goggles or a face shield.[14]
  - Hand Protection: Wear impervious gloves (e.g., nitrile rubber).[14]

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- Skin and Body Protection: Wear a lab coat or other protective clothing.[14]

- Hygiene Measures: Avoid all personal contact, including inhalation. Do not eat, drink, or smoke when using this product. Wash hands thoroughly after handling.[13][15]

Storage and Disposal

- Storage: Keep the container tightly closed in a dry, cool, and well-ventilated place.[14][15]

- Disposal: Dispose of contents and container to an approved waste disposal plant in accordance with local, regional, and national regulations.[14][15]

Conclusion

4-Chloro-3-nitro-1H-pyrazole is a strategically important heterocyclic building block with a molecular weight of 147.52 g/mol . Its value lies not in its direct biological activity, but in its potential as a precursor for a wide array of more complex, high-value molecules. The combination of a reactive N-H site, a displaceable chloro group, and a reducible nitro group provides chemists with a powerful platform for generating molecular diversity. A thorough understanding of its properties, synthesis via methods like electrosynthesis, and reactivity is paramount for researchers in drug development and materials science aiming to leverage this versatile intermediate for novel discoveries.

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